

Mass Spectrometry Analysis of 2-Bromo-6-ethoxypyridine Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 2-Bromo-6-ethoxypyridine

Cat. No.: B184077

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This guide provides a comparative analysis of the mass spectrometric behavior of **2-bromo-6-ethoxypyridine** and its structural analogs. Understanding the fragmentation patterns of these compounds is crucial for their identification, characterization, and for monitoring their synthesis and metabolism. While experimental mass spectrometry data for **2-bromo-6-ethoxypyridine** is not readily available in public databases, this guide presents a predicted fragmentation pattern based on the well-documented analysis of similar 2-bromopyridine derivatives.

Comparison of Mass Spectrometry Data

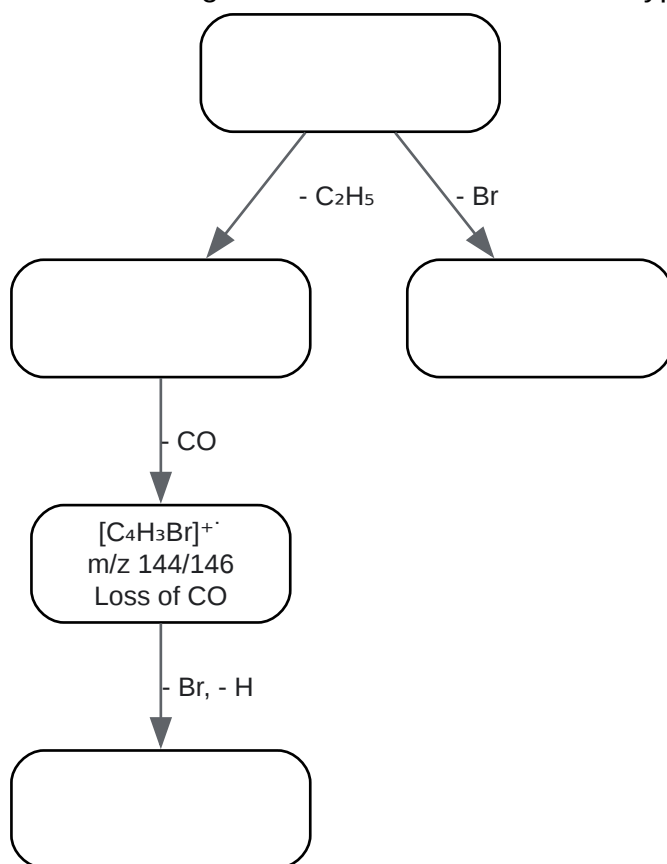
The following table summarizes the key mass spectrometry data for **2-bromo-6-ethoxypyridine** (predicted) and its analogs. The data for the analogs is derived from publicly available resources and provides a basis for the predicted fragmentation of the target compound. The characteristic isotopic pattern for bromine-containing fragments (M:M+2 ratio of approximately 1:1) is a key feature in the spectra of these compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)	[M] ⁺ (m/z)	Key Fragment Ions (m/z)
2-Bromo-6-ethoxypyridine (Predicted)	C ₇ H ₈ BrNO	201.05	201/203	172/174 ([M-C ₂ H ₅] ⁺), 144/146 ([M-C ₂ H ₅ -CO] ⁺), 122 ([M-Br] ⁺), 78
2-Bromo-3-methoxypyridine	C ₆ H ₆ BrNO	188.02	187/189	158/160 ([M-CHO] ⁺), 146/148 ([M-CH ₃ -CO] ⁺), 108 ([M-Br] ⁺), 78 ^[1]
2-Bromo-6-(bromomethyl)pyridine (Predicted)	C ₆ H ₅ Br ₂ N	250.92	250/252/254	171/173 ([M-Br] ⁺), 92 ([M-Br-Br] ⁺)

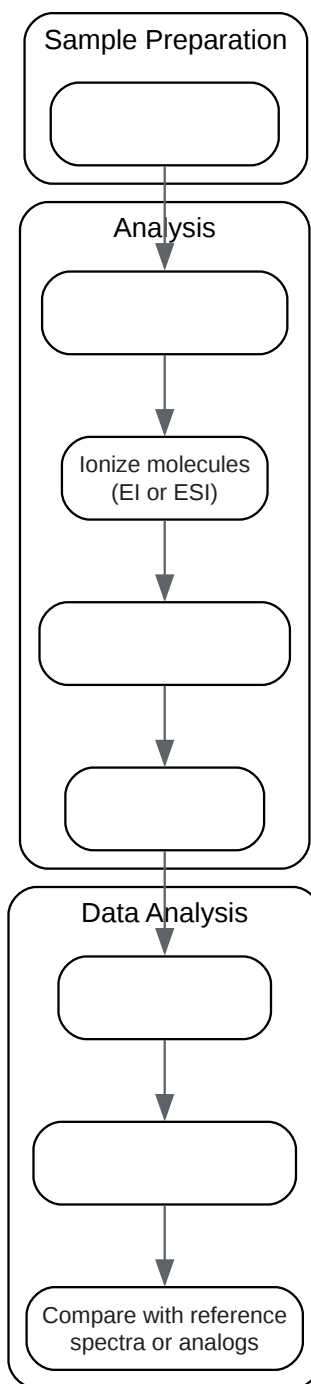
Predicted Fragmentation Pathway of 2-Bromo-6-ethoxypyridine

The electron ionization (EI) mass spectrum of **2-bromo-6-ethoxypyridine** is expected to show a prominent molecular ion peak with the characteristic isotopic signature of a single bromine atom. The fragmentation is likely to proceed through several key pathways, primarily involving the loss of the ethoxy group and the bromine atom.

Predicted EI-MS Fragmentation of 2-Bromo-6-ethoxypyridine



Mass Spectrometry Analysis Workflow

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References

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